

Personal protective equipment for handling 2-Aminoethoxydiphenyl borate

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Compound of Interest

Compound Name: 2-Aminoethoxydiphenyl borate

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Essential Safety and Handling Guide for 2-Aminoethoxydiphenyl borate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Aminoethoxydiphenyl borate** (2-APB). The following information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

2-Aminoethoxydiphenyl borate is classified with the following hazards:

- Harmful if swallowed[1][2]
- Causes skin irritation[1][2][3]
- Causes serious eye irritation[1][2][3]
- May cause respiratory irritation[1][3]

Signal Word: Warning[1][2][3]

| GHS Hazard Statements | Code |
|----------------------------------|----------------------------------|
| Harmful if swallowed | H302 |
| Causes skin irritation | H315 |
| Causes serious eye irritation | H319 |
| May cause respiratory irritation | H335 |
| | |
| Physical and Chemical Properties | |
| Physical State | Powder Solid[3][4] |
| Appearance | White[3][4] |
| Molecular Formula | C14H16BNO[3][4] |
| Molecular Weight | 225.1 g/mol [2][3][4] |
| Melting Point | 190 - 194 °C / 374 - 381.2 °F[3] |
| Storage | Store at -20°C[5] |

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **2-Aminoethoxydiphenyl borate**, the following personal protective equipment is mandatory.

| Protection Type | Required PPE | Specifications and Rationale |
|------------------------|--|--|
| Eye/Face Protection | Safety Goggles | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) to protect against dust particles and splashes.[1] |
| Skin Protection | Chemical-resistant Gloves | Wear chemical impermeable gloves.[1] Regularly inspect gloves for any signs of degradation or perforation. |
| Lab Coat/Coveralls | Wear a lab coat or coveralls to prevent skin contact.[1] For larger quantities or risk of splashing, impervious clothing may be necessary. | |
| Respiratory Protection | Respirator | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[1] Ensure adequate ventilation to minimize the need for respiratory protection. |

Operational and Disposal Plans

Handling and Storage Procedures

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid Dust Formation: Handle as a crystalline solid to minimize the generation of dust.[1][4]
[5] Avoid actions that could cause dust clouds.
- Grounding: Dry powders can build static electricity; take precautionary measures against static discharges.

- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[5]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][6] Store at -20°C for long-term stability.[5]

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[1]
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.[1]
 - Use forceps to pick up any broken glass.
 - Cover the spill with an inert absorbent material (e.g., sand or vermiculite).[6]
 - Collect the material and place it in a sealed container for disposal.[1]
 - Clean the spill area with soap and water.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[1][3] Seek medical attention if symptoms persist.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[3] Remove contaminated clothing.[1] If skin irritation persists, consult a physician.[3]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Seek immediate medical attention.

- Ingestion: Rinse mouth with water. Do not induce vomiting.[1] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1]

Disposal Plan

- Chemical Waste: Dispose of **2-Aminoethoxydiphenyl borate** waste at an approved waste disposal plant.[4] Do not dispose of it with household garbage.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the chemical waste.

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **2-Aminoethoxydiphenyl borate** from receipt to disposal.

Caption: Workflow for Safe Handling of **2-Aminoethoxydiphenyl borate**.

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